

Unveiling 5-Hydroxymethyl-7-methoxybenzofuran: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxymethyl-7-methoxybenzofuran

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxymethyl-7-methoxybenzofuran, a naturally occurring benzofuran derivative, has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its discovery, history, and chemical properties. While first identified as a constituent of the fruits of *Zanthoxylum bungeanum*, a plant with a rich history in traditional medicine, detailed information regarding its specific biological activities and a dedicated synthetic pathway remains an area of active investigation. This document aims to consolidate the current knowledge and provide a foundation for future research and development endeavors.

Discovery and History

5-Hydroxymethyl-7-methoxybenzofuran was first identified as a natural product isolated from the fruits of *Zanthoxylum bungeanum*, a plant species belonging to the Rutaceae family.^[1] *Zanthoxylum bungeanum*, commonly known as Sichuan pepper, has a long history of use in traditional Chinese medicine and as a culinary spice. The isolation of **5-Hydroxymethyl-7-methoxybenzofuran** is part of the broader phytochemical exploration of this plant, which has yielded a diverse array of bioactive compounds, including alkaloids, coumarins, and flavonoids.

While the presence of this compound in *Zanthoxylum bungeanum* is established, the specific details of its initial discovery, including the researchers involved and the precise date of its first characterization, are not readily available in widely indexed scientific literature. Its chemical identity is confirmed through its CAS registry number, 831222-78-7.

Physicochemical Properties

A clear understanding of the physicochemical properties of **5-Hydroxymethyl-7-methoxybenzofuran** is fundamental for its application in research and drug development. The key properties are summarized in the table below.

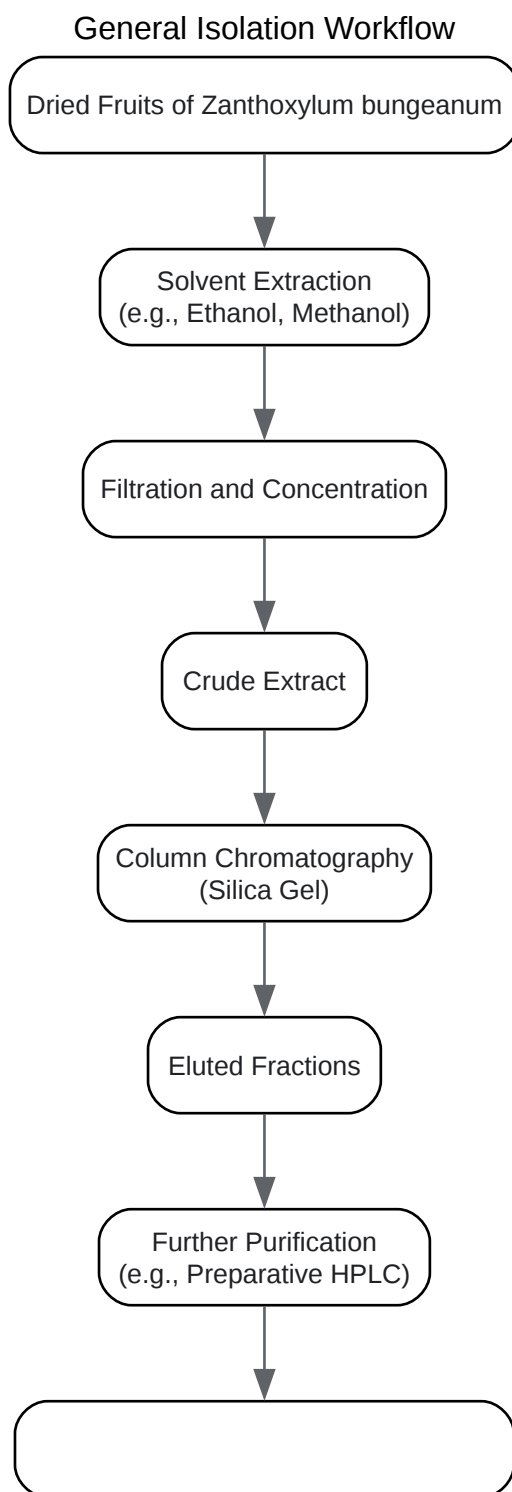
Property	Value	Source
IUPAC Name	(7-methoxy-1-benzofuran-5-yl)methanol	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1]
Molecular Weight	178.18 g/mol	
CAS Number	831222-78-7	
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Experimental Protocols

Detailed experimental protocols for the isolation and synthesis of **5-Hydroxymethyl-7-methoxybenzofuran** are not extensively documented in readily accessible literature. However, general methodologies for the isolation of natural products from plant materials and the synthesis of benzofuran derivatives can be adapted.

Isolation from *Zanthoxylum bungeanum*

The isolation of **5-Hydroxymethyl-7-methoxybenzofuran** from the fruits of *Zanthoxylum bungeanum* would typically involve the following workflow:



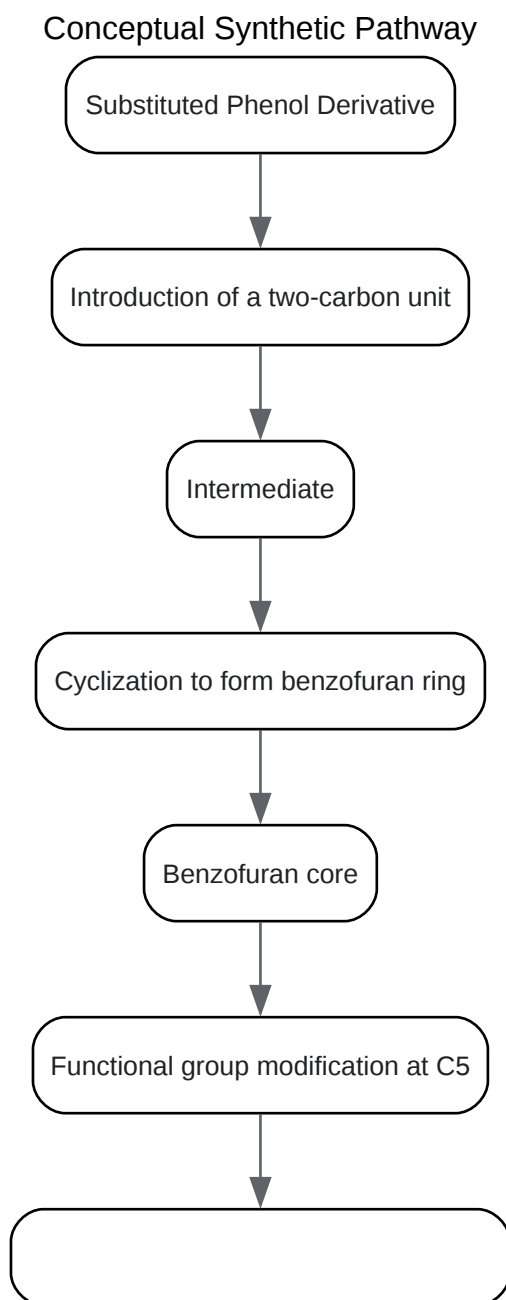
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Caption: General workflow for the isolation of natural products.

A detailed protocol would require optimization of solvents, chromatographic conditions, and purification techniques based on the specific properties of the compound and the plant matrix.

Chemical Synthesis

A specific, validated protocol for the chemical synthesis of **5-Hydroxymethyl-7-methoxybenzofuran** is not currently published. However, a plausible synthetic route could be envisioned based on established methods for constructing the benzofuran ring system, followed by functional group manipulations. A potential logical relationship for a synthetic approach is outlined below:



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Caption: A conceptual pathway for the synthesis of the target molecule.

Biological Activity

While many benzofuran derivatives exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties, there is a notable lack of specific quantitative data on the biological effects of **5-Hydroxymethyl-7-methoxybenzofuran** in the

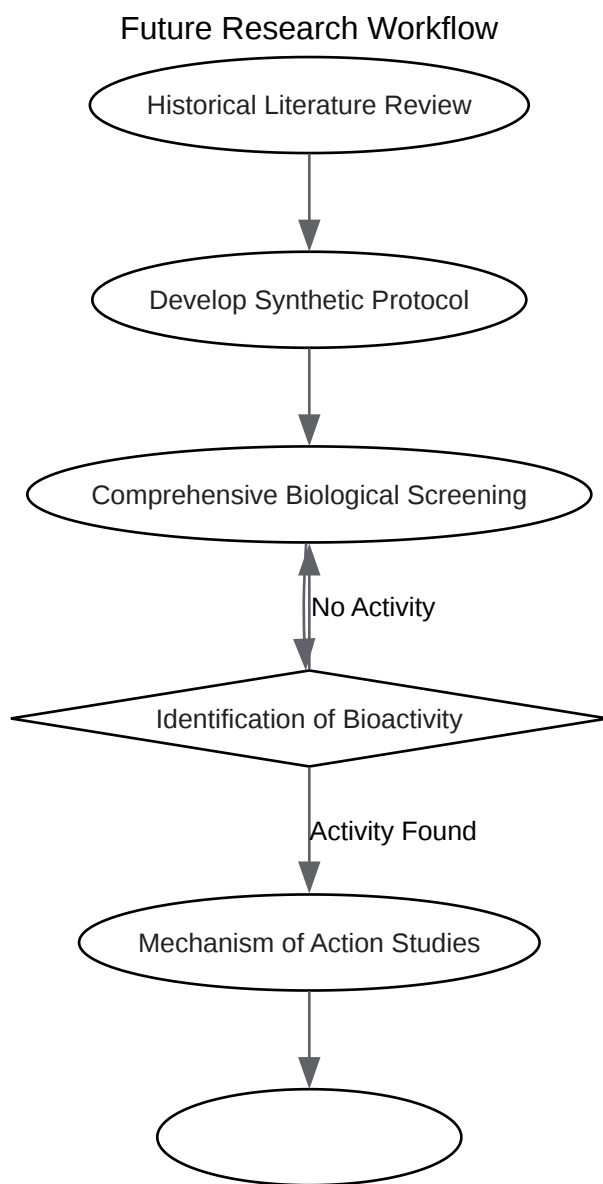
public domain. The biological potential of this compound represents a significant area for future research.

Future Directions

The current body of knowledge on **5-Hydroxymethyl-7-methoxybenzofuran** presents several opportunities for further investigation. Key areas for future research include:

- **Elucidation of the Discovery History:** A thorough review of phytochemical literature, particularly from the time of the initial investigations into *Zanthoxylum bungeanum*, may uncover the original report of its isolation and characterization.
- **Development of a Synthetic Protocol:** The establishment of a reliable and efficient synthetic route would enable the production of larger quantities of the compound for comprehensive biological evaluation.
- **Comprehensive Biological Screening:** In-depth studies are required to determine the pharmacological profile of **5-Hydroxymethyl-7-methoxybenzofuran**. This should include a broad range of assays to assess its potential antimicrobial, anti-inflammatory, antioxidant, and cytotoxic activities.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent research should focus on elucidating the underlying signaling pathways and molecular targets.

The following diagram illustrates the logical flow for future research on this compound:



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References

- 1. natuprod.bocsci.com [natuprod.bocsci.com]

- To cite this document: BenchChem. [Unveiling 5-Hydroxymethyl-7-methoxybenzofuran: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590100#discovery-and-history-of-5-hydroxymethyl-7-methoxybenzofuran]

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